

Application Notes: XY221 in Acute Myeloid Leukemia (AML) Cell Lines

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Compound of Interest

Compound Name: XY221

Cat. No.: B15604862

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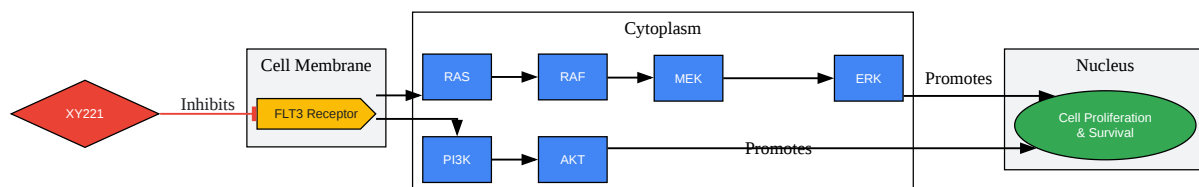
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Introduction

Acute Myeloid Leukemia (AML) is a hematological malignancy characterized by the rapid growth of abnormal myeloid cells in the bone marrow and blood. Despite advances in treatment, there remains a critical need for novel therapeutic agents that can effectively target leukemic cells. **XY221** is a novel, potent, and selective small molecule inhibitor under investigation for its anti-leukemic properties. These application notes provide a summary of the key findings related to the activity of **XY221** in AML cell lines, along with detailed protocols for its in vitro evaluation.

Mechanism of Action

XY221 is a potent inhibitor of the FMS-like tyrosine kinase 3 (FLT3) receptor, a key signaling molecule frequently mutated in AML. By binding to the ATP-binding pocket of both wild-type and mutated FLT3, **XY221** effectively blocks its downstream signaling pathways, including the PI3K/AKT and MAPK/ERK pathways. This inhibition leads to the induction of apoptosis and a reduction in cell proliferation in AML cells harboring FLT3 mutations.



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